

# Physical and chemical characteristics of N-Boc-nortropinone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Boc-nortropinone*

Cat. No.: *B7852125*

[Get Quote](#)

## An In-depth Technical Guide to N-Boc-Nortropinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **N-Boc-nortropinone**, a key intermediate in pharmaceutical synthesis. The document details its properties, synthesis, and reactivity, presenting quantitative data in structured tables and outlining experimental protocols.

## Core Chemical and Physical Properties

**N-Boc-nortropinone**, systematically named tert-butyl 3-oxo-8-azabicyclo[3.2.1]octane-8-carboxylate, is a derivative of nortropinone where the nitrogen atom is protected by a tert-butoxycarbonyl (Boc) group.<sup>[1]</sup> This protection strategy is crucial in multi-step syntheses, preventing the secondary amine from undergoing unwanted reactions. At room temperature, it typically appears as a white to off-white or light brown crystalline solid.<sup>[1][2]</sup>

The physical properties of **N-Boc-nortropinone** are summarized in the table below, providing a baseline for its handling, storage, and use in various experimental setups.

| Property            | Value  | Citations                               |
|---------------------|--|---|
| Appearance          | White to off-white solid/powder to crystal                               | <a href="#">[1]</a> <a href="#">[3]</a> |
| Melting Point       | 69-74 °C   |   |
| Boiling Point       | 325.8 °C at 760 mmHg   |   |
| Density             | 1.139 g/cm <sup>3</sup>  |   |
| Flash Point         | 150.8 °C   |   |
| Vapor Pressure      | 0.000225 mmHg at 25°C  |   |
| Refractive Index    | 1.507  |   |
| Solubility          | Sparingly soluble in water; slightly soluble in chloroform and methanol. |   |
| Storage Temperature | 0-5°C recommended; Room temperature is also cited.                       |   |

The following table provides key chemical identifiers for **N-Boc-nortropinone**.

| Identifier                  | Value   | Citations |
|-----------------------------|---|-----------|
| CAS Number                  | 185099-67-6                                     |           |
| Molecular Formula           | C <sub>12</sub> H <sub>19</sub> NO <sub>3</sub> |           |
| Molecular Weight            | 225.28 g/mol                                    |           |
| InChI Key                   | MENILFUADYEXNU-DTORHVGOSA-N                     |           |
| SMILES                      | CC(C)(C)OC(=O)N1[C@H]2CC[C@H]1CC(=O)C2          |           |
| Purity                      | Typically ≥98.0% (HPLC)                         |           |
| <sup>1</sup> H NMR Spectrum | Consistent with structure                       |           |

## Synthesis and Purification Protocols

**N-Boc-nortropinone** is a synthetic compound, not known to be found in nature. It is primarily synthesized for use as an intermediate in the preparation of more complex molecules, such as tropine derivatives and opioid receptor modulators.

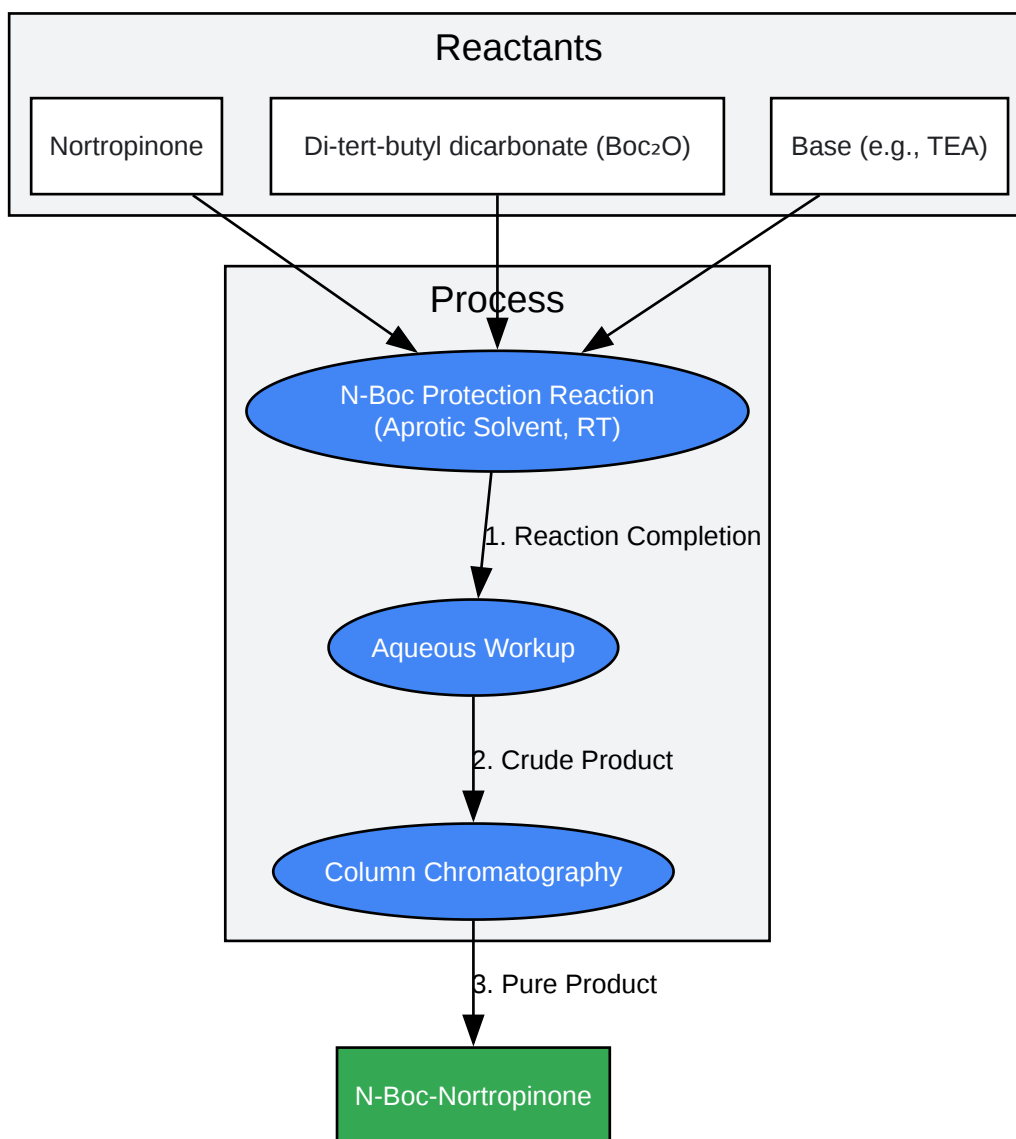
The most common method for synthesizing **N-Boc-nortropinone** involves the protection of the secondary amine of nortropinone using di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

### Experimental Protocol:

- **Dissolution:** Dissolve nortropinone in a suitable organic solvent, such as dichloromethane (DCM) or a similar aprotic solvent.
- **Base Addition:** Add a mild base, such as triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA), to the solution to act as a proton scavenger.
- **Boc<sub>2</sub>O Addition:** Slowly add di-tert-butyl dicarbonate (Boc<sub>2</sub>O) to the reaction mixture at room temperature. The reaction is typically stirred for several hours.

- **Monitoring:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) to ensure the complete consumption of the starting material.
- **Workup:** Upon completion, the reaction mixture is typically washed with an aqueous solution (e.g., saturated sodium bicarbonate) to remove any unreacted acid and base. The organic layer is then separated, dried over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$ ), and concentrated under reduced pressure.
- **Purification:** The crude product is often purified by column chromatography on silica gel to yield pure **N-Boc-nortropinone**.

### General Synthesis Workflow for N-Boc-Nortropinone



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **N-Boc-nortropinone**.

## Chemical Reactivity and Stability

The chemical behavior of **N-Boc-nortropinone** is dominated by the reactivity of the ketone functional group and the stability of the Boc protecting group.

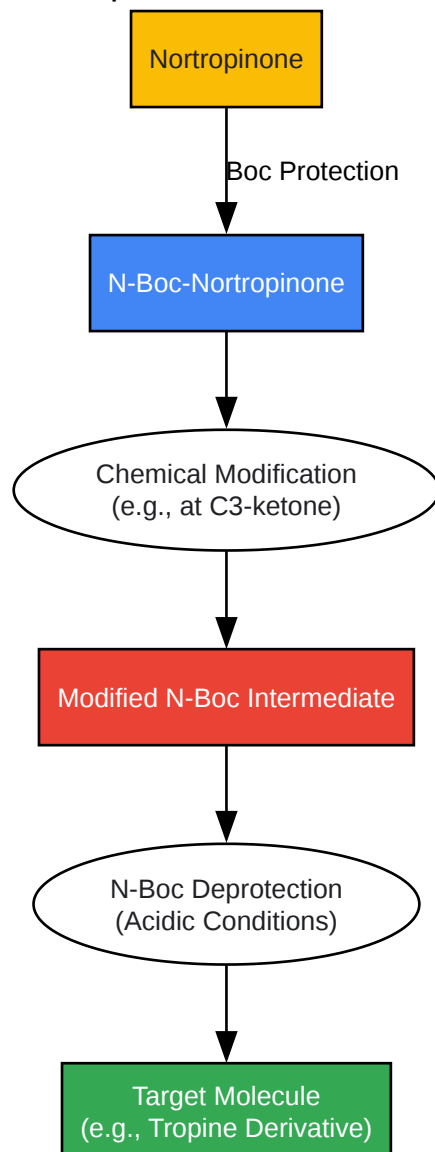
The carbonyl group at the 3-position is the primary site for nucleophilic addition and other ketone-related reactions. This allows for the introduction of various substituents at this position, forming the basis for its utility in synthesizing a wide range of tropane alkaloids and their analogs.

The N-Boc group is a robust protecting group, stable under a variety of conditions, including exposure to bases and nucleophiles. However, it is sensitive to acidic conditions.

- **Acid Lability:** The Boc group can be readily cleaved by treatment with strong acids like trifluoroacetic acid (TFA) or hydrochloric acid (HCl) in an appropriate solvent (e.g., dioxane). This deprotection regenerates the secondary amine of the nortropinone core, allowing for further functionalization at the nitrogen atom.
- **Thermal Stability:** While generally stable, prolonged heating at high temperatures (e.g., above 110°C) can lead to the degradation or removal of the Boc group.

The dual nature of **N-Boc-nortropinone**—a reactive ketone and a stable yet easily removable protecting group—makes it a versatile intermediate in complex organic synthesis.

## Role of N-Boc-Nortropinone as a Protected Intermediate



[Click to download full resolution via product page](#)

Caption: Logical flow demonstrating the utility of **N-Boc-nortropinone**.

## Applications in Research and Development

**N-Boc-nortropinone** is a valuable building block in medicinal chemistry and pharmaceutical development.

- **Opioid Receptor Modulators:** It serves as a precursor for the synthesis of compounds that modulate opioid receptors, which are critical targets for developing treatments for pain and

addiction.

- **Tropane Alkaloid Derivatives:** It is used in the preparation of various tropine derivatives. These compounds have diverse biological activities and are utilized in pharmaceuticals and pesticides.
- **Synthesis of Bicyclic Vinyl Boronates:** It has been used in the preparation of novel bicyclic vinyl boronates, which are versatile intermediates in organic chemistry.

## Safety and Handling

**N-Boc-nortropinone** is classified as an irritant. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye/face protection when handling this compound.
- **Handling:** Use only in a well-ventilated area and avoid breathing dust.
- **Storage:** Store in a cool, dark, and dry place in a tightly sealed container. Recommended storage temperatures vary, with some sources suggesting 0-5°C and others room temperature.

Limited toxicological data is available, but as with any synthetic organic compound, exposure should be minimized. It is stable under recommended storage conditions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. file.leyan.com [file.leyan.com]
- 3. Cas 185099-67-6,N-Boc-Nortropinone | lookchem [lookchem.com]

- To cite this document: BenchChem. [Physical and chemical characteristics of N-Boc-nortropinone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7852125#physical-and-chemical-characteristics-of-n-boc-nortropinone\]](https://www.benchchem.com/product/b7852125#physical-and-chemical-characteristics-of-n-boc-nortropinone)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)